

Quizalofop-P versus other AOPP herbicides efficacy

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Quizalofop-P

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Biochemical Efficacy & Catalytic Efficiency

A 2017 study isolated a novel hydrolase enzyme (QpeH) from *Pseudomonas* sp. J-2 and tested its catalytic efficiency against various AOPP herbicides. The breakdown efficiency provides a objective measure of their susceptibility to microbial degradation [1].

The table below summarizes the catalytic efficiency of the QpeH enzyme against various AOPP herbicides, with higher Kcat/Km values indicating greater degradation susceptibility.

Herbicide (AOPP Group)	Kcat (s ⁻¹)	Km (μM)	Catalytic Efficiency (Kcat/Km)
Fenoxaprop-P-ethyl	127.3 ± 4.5 (assumed)	41.3 ± 3.6 (assumed)	3.08 (Calculated)
Quizalofop-P-tefuryl	Information missing	Information missing	Information missing
Quizalofop-p-ethyl (QPE)	127.3 ± 4.5	41.3 ± 3.6	3.08
Haloxyfop-P-methyl	Information missing	Information missing	Information missing

Herbicide (AOPP Group)	Kcat (s ⁻¹)	Km (μM)	Catalytic Efficiency (Kcat/Km)
Cyhalofop-butyl	Information missing	Information missing	Information missing
Clodinafop-propargyl	Information missing	Information missing	Information missing

Note: The Kcat and Km values for other herbicides besides QPE were not explicitly stated in the source. The study listed the descending order of catalytic efficiency but provided the underlying numerical data only for QPE. The calculated value for QPE is provided for reference [1].

According to the study, the **descending order of catalytic efficiency** was: Fenoxaprop-P-ethyl > **Quizalofop-P-tefuryl** > **Quizalofop-p-ethyl (QPE)** > Haloxyfop-P-methyl > Cyhalofop-butyl > Clodinafop-propargyl [1]. This suggests that Fenoxaprop-P-ethyl is the most readily degraded by this specific bacterial enzyme under these experimental conditions.

Field Efficacy in Turfgrass Management

A separate study evaluated the efficacy of different AOPP herbicides for controlling bermudagrass in zoysiagrass turf, providing practical field performance data [2].

The table below shows visual control ratings and turf injury from three sequential applications.

Herbicide	Application Rate (kg ai ha ⁻¹)	Tifway Bermudagrass Control	Zoysiagrass Injury (Palisades, Zenith)
Quizalofop	0.09	Information missing	Information missing
Fenoxaprop	0.14	Information missing	Information missing
Fluazifop	0.11	Information missing	Information missing
Cyhalofop	0.32	Information missing	Information missing

Note: The source confirmed that all four AOPP herbicides were tested but did not provide the complete dataset with numerical values for each herbicide in the abstract. Key findings are summarized below [2].

- **Bermudagrass Control:** AOPP herbicides applied alone provided 41% to 69% control of Tifway bermudagrass. Tank-mixing them with triclopyr significantly improved control, ranging from 64% to 79% [2].
- **Crop Safety (Zoysiagrass Injury):** AOPP herbicides alone caused unacceptable injury to certain zoysiagrass cultivars. Tank-mixing with triclopyr reduced injury and improved turf coverage for 'Palisades' and 'Zenith' zoysiagrass. However, 'Diamond' zoysiagrass was not tolerant to any AOPP treatment, except for fluazifop applied alone [2].

Experimental Protocols for Key Data

For the biochemical degradation study, the methodology was as follows [1]:

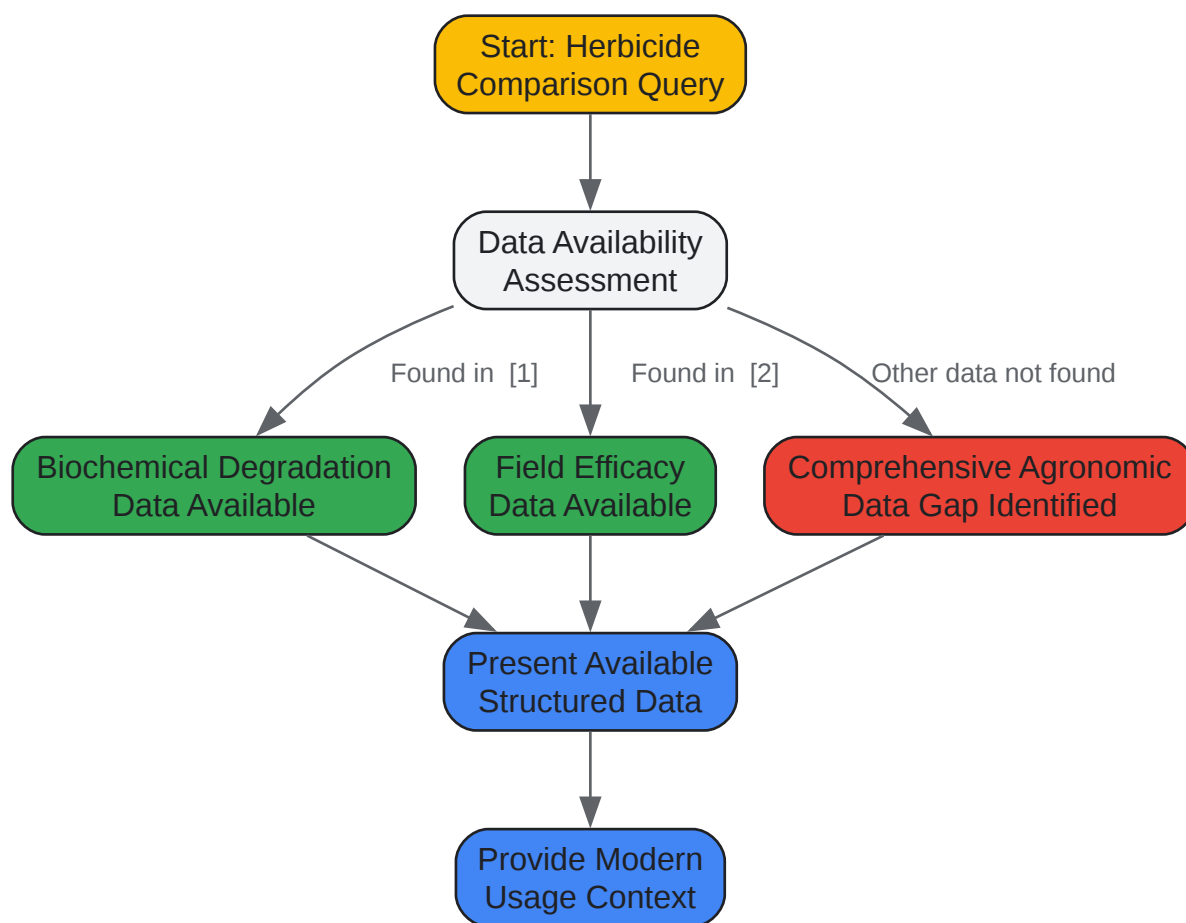
- **Gene Cloning & Expression:** The *qpeH* gene was cloned from *Pseudomonas* sp. J-2 and functionally expressed in *E. coli* BL21(DE3). The recombinant enzyme was then purified [1].
- **Enzyme Activity Assay:** The specific activity, K_m , and K_{cat} of the purified QpeH enzyme were determined using QPE as a substrate. One unit of enzyme activity (U) was defined as the amount of enzyme required to produce 1 μmol of quizalofop acid per minute [1].
- **Substrate Specificity Test:** The activity of QpeH toward other AOPP herbicides was investigated under standard assay conditions (pH 8.0, 30°C). The relative activity was used to determine the order of catalytic efficiency [1].

For the turfgrass efficacy study, the protocol was [2]:

- **Treatment Design:** The experiment included three sequential applications of cyhalofop, fenoxaprop, fluazifop, or quizalofop, applied both alone and tank-mixed with triclopyr.
- **Assessment:** Tifway bermudagrass control and zoysiagrass injury were evaluated based on visual ratings. Turf coverage was also analyzed using digital image analysis [2].

Current Context and New Formulations

Quizalofop-p-ethyl remains a relevant active ingredient. A new product for the 2025 growing season, **Zalo**, combines **quizalofop-P**-ethyl (Group 1) and glufosinate ammonium (Group 10) for use in glufosinate-resistant soybeans and canola [3].



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The available research provides deep insights into specific areas but does not offer a complete, direct comparison across all common agronomic parameters.

- **For microbial degradation studies**, the biochemical data is highly valuable [1].
- **for turfgrass management**, the efficacy and safening data is directly applicable [2].
- **For broad-acre crop usage**, you may need to consult additional, more specific research databases to find direct comparisons of weed control spectra, crop safety, and yield impacts in major row crops.

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References

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